

where to buy 4-azidobenzaldehyde for research

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 4-Azidobenzaldehyde

CAS No.: 24173-36-2

Cat. No.: S605323

[Get Quote](#)

Supplier and Pricing Information

The table below summarizes suppliers and pricing for **4-Azidobenzaldehyde** (CAS 24173-36-2) from the search results. Please note that prices are subject to change and it is recommended to contact suppliers for current quotations.

Supplier / Manufacturer	Catalog Number	Package Size	Price	Additional Notes
Santa Cruz Biotechnology [1]	sc-503201	250 mg	\$350.00	For research use only.
Santa Cruz Biotechnology [1]	sc-503201A	2.5 g	\$2,448.00	For research use only.
TRC (via ChemicalBook) [2]	A822040	250 mg	\$185.00	Price may be outdated (last updated 2021).
TRC (via ChemicalBook) [2]	A822040	2.5 g	\$1,455.00	Price may be outdated (last updated 2021).
AK Scientific (via ChemicalBook) [2]	6204CA	100 mg	\$247.00	Price may be outdated (last updated 2021).

Supplier / Manufacturer	Catalog Number	Package Size	Price	Additional Notes
AK Scientific (via ChemicalBook) [2]	6204CA	250 mg	\$310.00	Price may be outdated (last updated 2021).
American Custom Chemicals (via ChemicalBook) [2]	CHM1046033	5 mg	\$500.76	Purity: 95.00%; Price may be outdated.
Alfa Chem [3]	Not specified	25g, 100g, 500g, bulk	Not specified	Purity: 97% min.

Technical Data and Properties

Here is a summary of the key technical information for **4-Azidobenzaldehyde**.

Property / Specification	Details
CAS Number	24173-36-2 [3] [1] [4] ; 1023813-07-1 [5]
Molecular Formula	C ₇ H ₅ N ₃ O [3] [1] [4]
Molecular Weight	147.13 g/mol [3] [1]
Appearance	Light yellow to yellow oil [3] [2]
Purity	97% min [3]
Solubility	Sparingly in Chloroform; Slightly in Ethyl Acetate and Methanol [3] [2]
Storage & Stability	May be stored at room temperature for short-term only. Long-term storage recommended at 2-8°C [3]. Light sensitive [2].

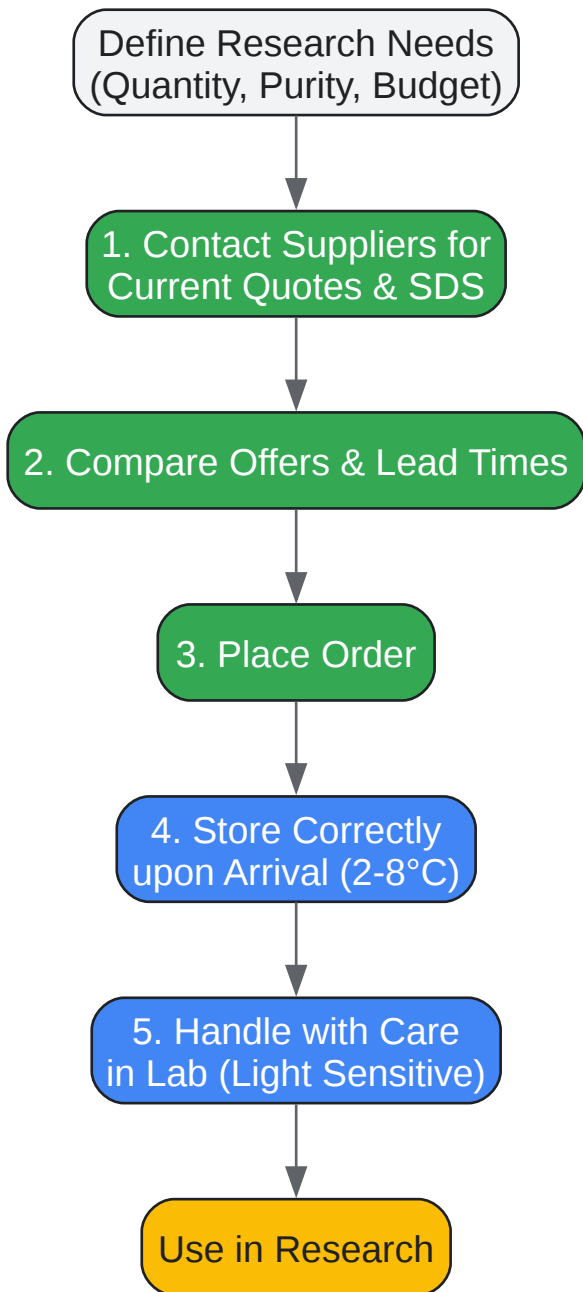
Research Applications and Handling

4-Azidobenzaldehyde is valued in research for its dual functionality:

- **Key Applications:** It is widely used as a **versatile small molecule scaffold** in [3]:
 - **Bioorthogonal Chemistry:** Particularly in click reactions with alkynes via its azide group [3].
 - **Photoaffinity Labeling:** The azide group can be activated by light to form covalent bonds with nearby molecules, useful for studying biomolecular interactions [3].
 - **Pharmaceutical Intermediates:** Serves as a precursor for synthesizing heterocyclic compounds like quinolines and triazoles [3].
 - **Fluorogenic Probes:** Acts as a precursor for probes that become fluorescent upon a specific chemical reaction [3].
- **Safety and Handling:** Given its azide functional group and light sensitivity, appropriate safety precautions should be taken. Consult the Safety Data Sheet (SDS) from the supplier before use. The recommended storage condition is **2-8°C** [3].

Procurement Workflow

The diagram below outlines a suggested workflow for procuring and handling **4-Azidobenzaldehyde** for your research.



[Click to download full resolution via product page](#)

Key Considerations for Purchase

- **Supplier Verification:** It is advisable to directly contact suppliers like Santa Cruz Biotechnology, Alfa Chem, or others to confirm current pricing, availability, and shipping options, as some price data may be from several years ago [1] [2].

- **Documentation:** Always request the Certificate of Analysis (CoA) for lot-specific purity data and the Safety Data Sheet (SDS) for safe handling protocols [1].
- **Intended Use:** Confirm that the product is supplied in a suitable grade and purity (e.g., 97% min.) for your specific research application [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - 4 | CAS 24173-36-2 | SCBT - Santa Cruz... Azidobenzaldehyde [scbt.com]
2. p- azidobenzaldehyde | 24173-36-2 [chemicalbook.com]
3. - 4 CAS NO: 24173-36-2 used in the synthesis of... azidobenzaldehyde [alfachemch.com]
4. CAS # 24173-36-2, 4 - Azidobenzaldehyde : more information. [chemblink.com]
5. - 4 (Cas 1023813-07-1) – Parchem Azidobenzaldehyde [parchem.com]

To cite this document: Smolecule. [where to buy 4-azidobenzaldehyde for research]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b605323#where-to-buy-4-azidobenzaldehyde-for-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com